

# Robinin Overview & Potential Challenges

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## Compound Focus: Robinin

CAS No.: 301-19-9

Cat. No.: S541733

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**Robinin** is a flavonoid glycoside (a kaempferol derivative) isolated from plants like *Astragalus falcatus* Lam. The table below summarizes its basic characteristics and the associated analytical challenges based on general principles for similar compounds.

Aspect	Details & Challenges
Chemical Identity	Robinin (Kaempferol-3-O-robinoside-7-O-rhamnoside) [1]. Molecular Weight: 740.66 Da [2].
Source	Aerial parts of <i>Astragalus falcatus</i> Lam. [1].
Reported Biological Activities	Anti-inflammatory, antioxidant, anti-tumor effects (inhibits TLR2/PI3k-AKT signaling) [1] [2].

| **Major Analytical Challenges** | 1. **Low Bioavailability** [1]: complicates pharmacokinetic studies. 2. **Extraction & Isolation:** Achieving high purity from complex plant matrices. 3. **Characterization:** Accurately identifying and quantifying **robinin** in biological samples or herbal drug preparations. |

## Suggested Experimental Protocols & Techniques

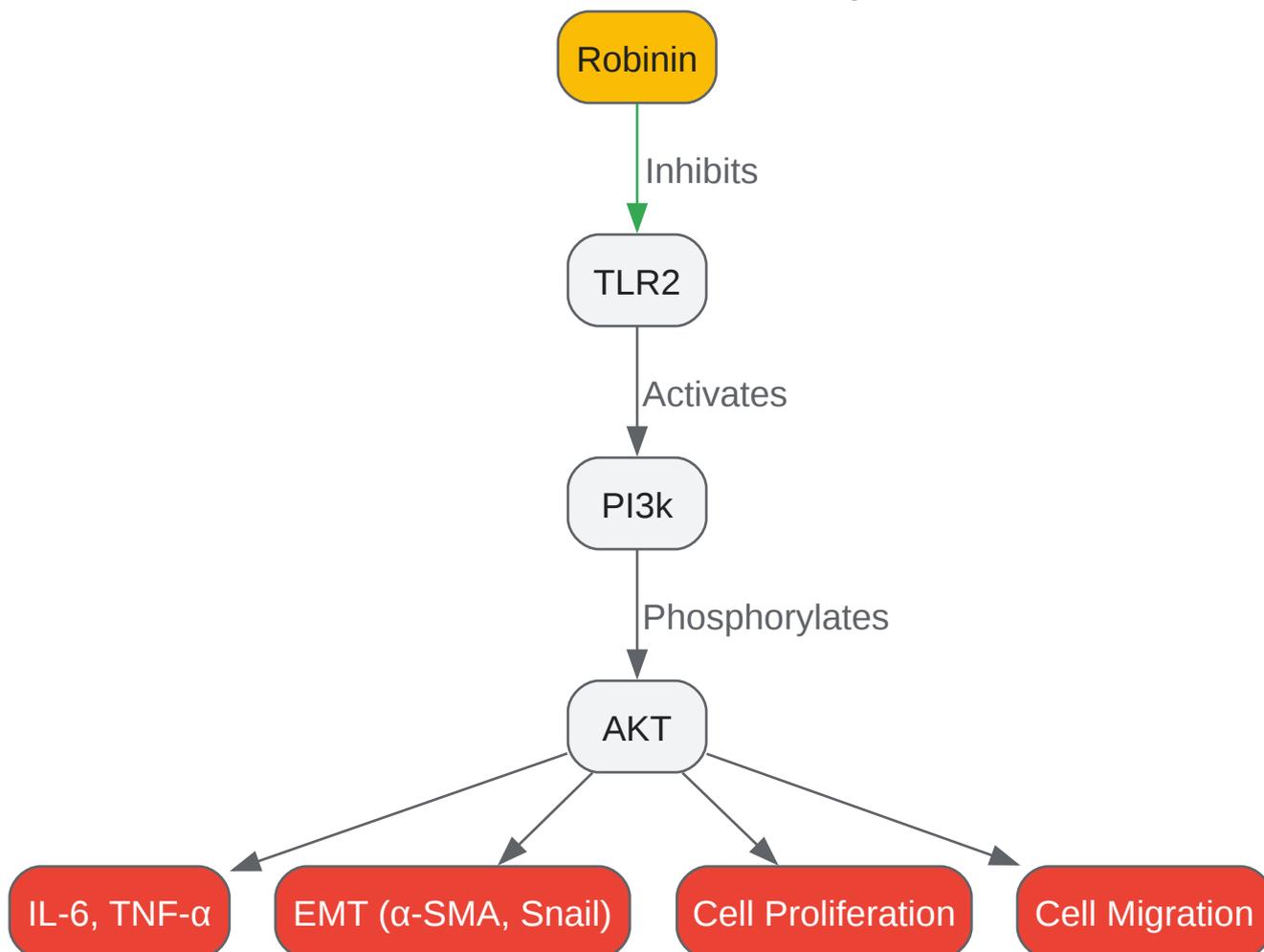
While specific protocols for **robinin** are not detailed in the search results, the following general methodologies are applicable based on common practices for flavonoid analysis.

- Extraction and Isolation from \*Astragalus falcatus\* [1]:
  - **Maceration:** Use 70% ethanol as the solvent with a raw material-to-solvent ratio of 1:10 (w/v).
  - **Concentration:** Dry the combined extracts under low pressure (100–140 mm Hg) at 70–80 °C.
  - **Purification:** Treat the aqueous residue with chloroform to remove lipophilic compounds. **Robinin** can be crystallized from the aqueous phase by adding a small volume of chloroform.
  - **Recrystallization:** Further purify the technical product by recrystallization from 45% ethanol.
- Spectrophotometric Analysis for Flavonoid Content [1]:
  - **Sample Preparation:** Prepare a stock solution (e.g., 0.2% **robinin** in 70% ethanol) and dilute to a working solution.
  - **Reaction:** Mix the work solution with an equal volume of 0.5% AlCl<sub>3</sub> solution.
  - **Incubation and Measurement:** Let the mixture stand for 10 minutes at room temperature, then measure the absorbance at 390 nm against a blank.
  - **Quantification:** Calculate the concentration by comparing the absorbance to a standard curve prepared from a **robinin** standard of known high purity (e.g., ≥95%).
- Investigating Anti-Tumor Mechanisms (e.g., in Pancreatic Cancer Cells) [2]:
  - **Cell Proliferation Assay:** Use the CCK-8 assay. Treat cells (e.g., Mia-PACA2, PANC-1) with various concentrations of **robinin** (e.g., 500 nM to 10 μM) for 24-72 hours.
  - **Cell Migration Assay:** Perform a wound healing (scratch) assay. Image the scratch area at 0 hours and after 24 hours of treatment with **robinin**.
  - **Gene and Protein Expression Analysis:**
    - Use qRT-PCR to detect changes in the mRNA levels of target genes (e.g., TLR2, α-SMA, Snail, IL-6, TNF-α).
    - Use Western blot analysis to confirm changes in the expression of corresponding proteins (e.g., TLR2, p-AKT) and key players in signaling pathways.

## Visualizing the Anti-Tumor Mechanism of Robinin

The following diagram illustrates the signaling pathway through which **robinin** exerts its reported anti-tumor effects in pancreatic cancer cells, as described in the literature [2].

## Robinin Inhibits Pancreatic Cancer Progression



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caption: Proposed signaling pathway for **robinin**'s anti-tumor effects via TLR2/PI3k-AKT inhibition.

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## References

1. Bioflavonoid Robinin from Astragalus falcatus Lam. Mildly ... [pmc.ncbi.nlm.nih.gov]
2. Robinin inhibits pancreatic cancer cell proliferation, EMT and ... [pmc.ncbi.nlm.nih.gov]

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